

Technical Support Center: LC-MS/MS Analysis of Delapril and its Metabolites

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Compound of Interest

Compound Name: *Delapril*

Cat. No.: *B1670214*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working on the LC-MS/MS analysis of **delapril** and its primary active metabolites, **delapril** diacid (**delaprilat**) and 5-hydroxy **delapril** diacid.

Frequently Asked Questions (FAQs)

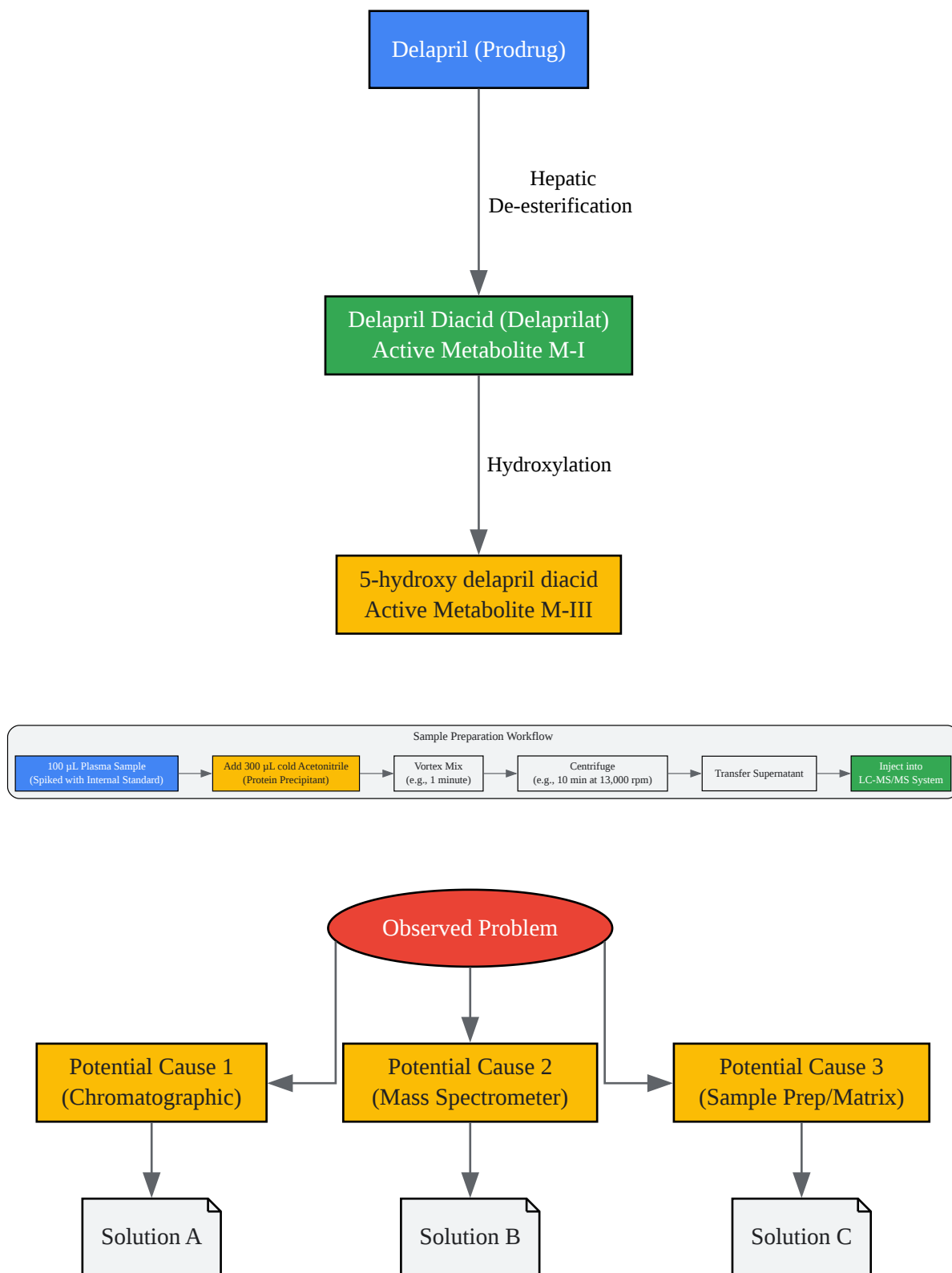
Q1: What are the primary analytes to monitor in a bioanalytical study of **delapril**?

A1: **Delapril** is a prodrug that is rapidly converted in the body to its active metabolites. For a comprehensive pharmacokinetic assessment, it is crucial to monitor the parent drug, **delapril**, and its two main active metabolites:

- **Delapril** diacid (M-I or **delaprilat**): The primary active form.
- 5-hydroxy **delapril** diacid (M-III): Another active metabolite.[\[1\]](#)

Q2: What is the metabolic pathway of **delapril**?

A2: **Delapril** undergoes de-esterification to form **delapril** diacid (**delaprilat**). This active metabolite can be further hydroxylated to form 5-hydroxy **delapril** diacid.[\[1\]](#)



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References

- 1. Pharmacokinetic and pharmacologic properties of delapril, a lipophilic nonsulfhydryl angiotensin-converting enzyme inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
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